

A Technical Guide to the Determination of 3-Bromo-5-butoxybenzoic Acid Solubility

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Compound of Interest

Compound Name: 3-Bromo-5-butoxybenzoic acid

Cat. No.: B577983

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive review of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data for **3-Bromo-5-butoxybenzoic acid**. This guide, therefore, provides a detailed experimental protocol for determining the solubility of this compound, along with a framework for data presentation and visualization of the experimental workflow.

Introduction

3-Bromo-5-butoxybenzoic acid is a substituted aromatic carboxylic acid. Understanding its solubility in various solvents is fundamental for applications in medicinal chemistry, process development, and formulation science. Solubility data is critical for designing reaction conditions, developing purification strategies, and formulating drug delivery systems. This document outlines a standard procedure for the experimental determination of the equilibrium solubility of **3-Bromo-5-butoxybenzoic acid** and provides a template for the systematic recording of the obtained data.

Quantitative Solubility Data

As noted, specific solubility data for **3-Bromo-5-butoxybenzoic acid** is not readily available in the public domain. Researchers are encouraged to use the experimental protocol outlined below to generate this data. The following table provides a template for recording and presenting the determined solubility values in a clear and structured manner.

Table 1: Solubility of **3-Bromo-5-butoxybenzoic Acid** in Various Solvents at Different Temperatures

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method
e.g., Ethanol	e.g., 25	e.g., HPLC		
e.g., Water	e.g., 25	e.g., HPLC		
e.g., Acetone	e.g., 25	e.g., HPLC		
e.g., Toluene	e.g., 25	e.g., HPLC		
e.g., Ethanol	e.g., 40	e.g., HPLC		
e.g., Water	e.g., 40	e.g., HPLC		

Experimental Protocol: Equilibrium Solubility Determination

The following protocol describes the widely used equilibrium solubility method to determine the solubility of a solid compound in a liquid solvent.

1. Materials

- **3-Bromo-5-butoxybenzoic acid** (solid)
- A selection of analytical grade solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE or other appropriate material)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Calibrated pH meter (for aqueous solutions)

2. Procedure

2.1. Preparation of Saturated Solutions

- Add an excess amount of solid **3-Bromo-5-butoxybenzoic acid** to a series of vials.
- To each vial, add a known volume of a different solvent. The presence of excess solid is crucial to ensure that the solution reaches saturation.
- Seal the vials tightly to prevent solvent evaporation.

2.2. Equilibration

- Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached. The required equilibration time may need to be determined empirically.

2.3. Sample Collection and Filtration

- After the equilibration period, cease agitation and allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the supernatant through a 0.45 µm syringe filter into a clean, pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.

- Dilute the filtered sample with a suitable solvent to a concentration within the calibration range of the analytical method.

2.4. Sample Analysis (Using HPLC)

- Prepare a series of standard solutions of **3-Bromo-5-butoxybenzoic acid** of known concentrations.
- Generate a calibration curve by plotting the peak area (or height) from the HPLC analysis versus the concentration of the standard solutions.
- Inject the diluted, filtered sample into the HPLC system.
- Determine the concentration of **3-Bromo-5-butoxybenzoic acid** in the diluted sample by using the calibration curve.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of the compound in the specific solvent at the tested temperature.

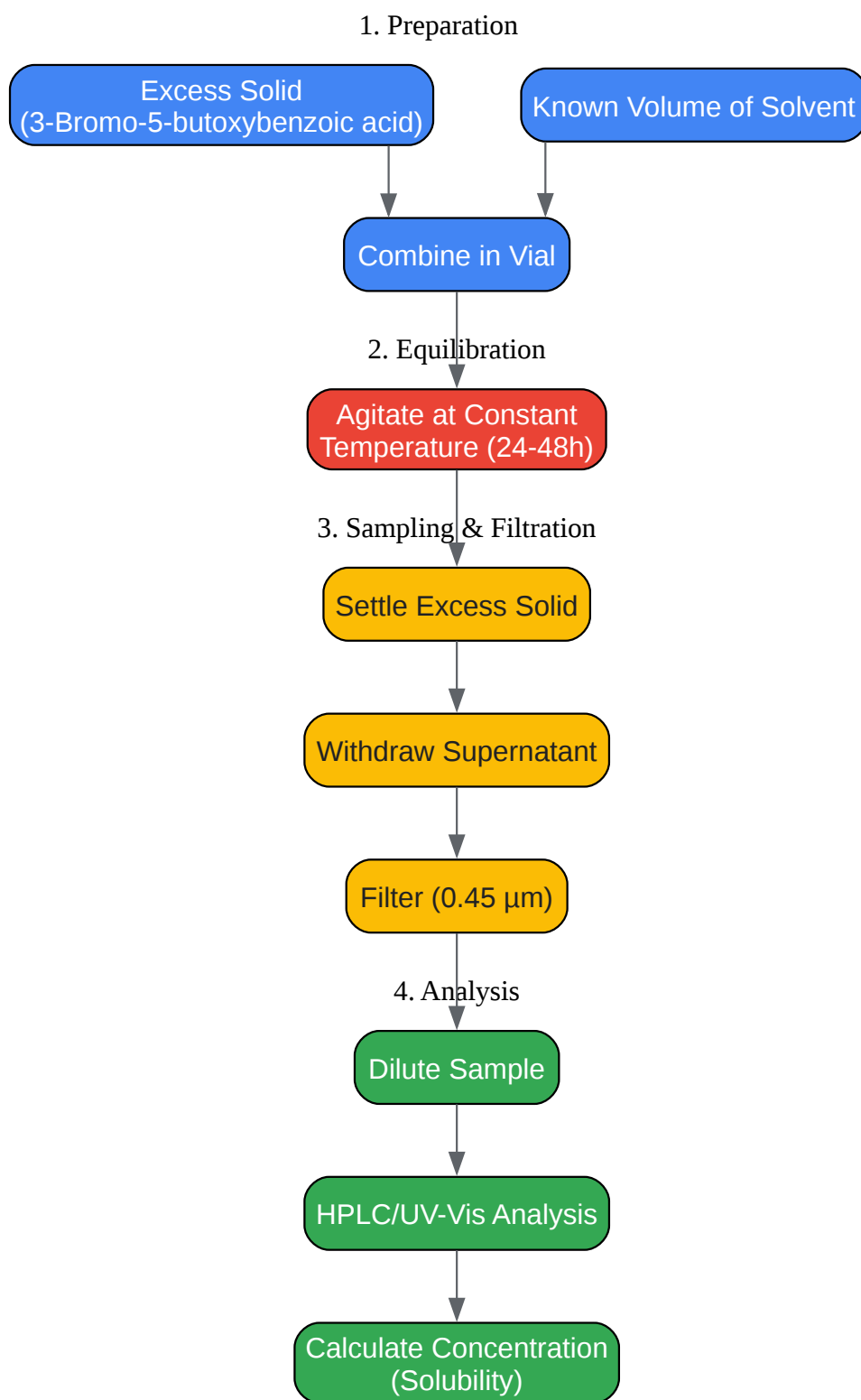
3. Gravimetric Method (Alternative to HPLC)

For a less sensitive but simpler determination:

- Filter the saturated solution into a pre-weighed vial.
- Accurately weigh the vial containing the filtered solution to determine the mass of the solution.
- Allow the solvent to evaporate completely under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the compound.
- Once the solvent is fully evaporated, weigh the vial again to determine the mass of the dissolved solid.
- Calculate the solubility in terms of mg/mL or g/100g of solvent.

Visualizations

The following diagram illustrates the experimental workflow for determining the solubility of **3-Bromo-5-butoxybenzoic acid**.



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Caption: Workflow for Equilibrium Solubility Determination.

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